

A Tale of Two Brazils: Socioeconomic Disparities Between Teresina and Other National Capitals

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A deep dive into the socioeconomic fabric of Brazil's capitals reveals a landscape of stark contrasts. This comparative guide dissects key indicators of inequality, placing **Teresina**, the capital of Piauí, in context with its counterparts across the nation. By examining data on income distribution, education, and healthcare, a clearer picture emerges of the challenges and disparities that define urban life in Brazil.

Recent analyses underscore the persistent chasm between the affluent and the impoverished in Brazilian cities. While national efforts have been made to mitigate these gaps, the reality on the ground, particularly in capitals like **Teresina**, showcases the multifaceted nature of socioeconomic inequality. This guide synthesizes quantitative data from leading Brazilian research institutions to provide an objective comparison for researchers, scientists, and development professionals.

The Landscape of Inequality: A Comparative Overview

A comprehensive 2023 study by the Sustainable Cities Institute, titled "Mapa da Desigualdade entre as Capitais" (Inequality Map of the Capitals), provides a crucial framework for this analysis. The study evaluates all 26 state capitals based on 40 socioeconomic indicators. In this ranking, **Teresina** appears in the middle tier, signaling a complex reality of both progress and persistent challenges when compared to other urban centers.

Income and Wealth: The Gini Index and Beyond







The Gini index, a primary measure of income inequality, reveals significant disparities across Brazil's capitals. While a consolidated table for all capitals from a single recent source is not readily available, data from the Brazilian Institute of Geography and Statistics (IBGE) and other studies consistently place capitals from the Northeast region, including **Teresina**, as having higher levels of inequality compared to those in the South and Southeast.

Table 1: Comparative Socioeconomic Indicators for Selected Brazilian Capitals



Indicator	Teresina (PI)	Florianópoli s (SC)	Salvador (BA)	São Paulo (SP)	Porto Velho (RO)
Overall Inequality Ranking	14th	2nd	17th	5th	26th
Population Below Poverty Line (%)	Not specified in top/bottom	1% (Best)	11% (Worst)	Not specified in top/bottom	Not specified in top/bottom
Child Malnutrition (%)	0.44% (Best)	Not specified in top/bottom	4% (Worst)	Not specified in top/bottom	Not specified in top/bottom
Access to Basic Sanitation (%)	Data not specified	99.7%	Data not specified	100%	5.8% (Worst)
Doctors per 1,000 Inhabitants	4.33	10.48	5.51	6.80	2.45
Literacy Rate (Age 15+) (%)	~82.8% (State of Piauí)	~97.3% (State of Santa Catarina)	Data not specified	~97.8% (State of São Paulo)	Data not specified
Average Years of Schooling	8.4 (State of Piauí)	10.1 (State of Santa Catarina)	Data not specified	10.8 (State of São Paulo)	Data not specified

Note: Data is compiled from the "Mapa da Desigualdade entre as Capitais" (2023) by the Instituto Cidades Sustentáveis, the Federal Council of Medicine (2023), and the IBGE (2022). State-level data for education is used as a proxy where capital-specific data was not available in the immediate sources.



Educational Divides

Access to and quality of education are fundamental pillars of socioeconomic development, and here too, the disparities between Brazilian capitals are evident. Florianópolis stands out with the lowest percentage of its population having less than a primary education. Conversely, capitals in the North and Northeast regions tend to have lower literacy rates and fewer average years of schooling. While **Teresina** has made strides in improving educational outcomes, as a state, Piauí's literacy rate and average years of schooling are lower than the national average. [1]

Healthcare Accessibility

The availability of healthcare professionals is a critical indicator of public health infrastructure. Data from the Federal Council of Medicine reveals a significant concentration of doctors in the capitals of the South and Southeast. Florianópolis, for instance, boasts a high ratio of doctors per inhabitant. **Teresina**'s ratio is moderate, while capitals in the North, such as Porto Velho, face a more severe shortage of medical professionals.

Another crucial aspect of public health is access to basic sanitation. Here, the contrast is particularly stark. While São Paulo reports 100% of its population with access to sanitation, Porto Velho languishes at a mere 5.8%.[2] This disparity in fundamental infrastructure has profound implications for public health outcomes.

Methodological Notes

The data presented in this guide is sourced from reputable Brazilian institutions, each with its own robust methodologies.

- "Mapa da Desigualdade entre as Capitais" (Instituto Cidades Sustentáveis): This study
 compiles 40 indicators from official public sources such as the Brazilian Institute of
 Geography and Statistics (IBGE) and the public health data system, DATASUS. The
 methodology is inspired by the "Map of Inequality of the City of São Paulo" and aims to
 provide a comprehensive overview of social well-being across the capitals.[3]
- Brazilian Institute of Geography and Statistics (IBGE): The IBGE is Brazil's primary provider
 of official statistics. Data on literacy, sanitation, and income are collected through large-scale
 national surveys such as the Demographic Census and the National Continuous Household

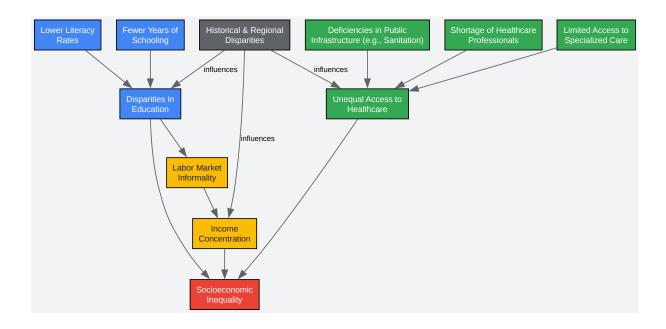


Sample Survey (PNAD Contínua). These surveys employ complex sampling techniques to ensure national and regional representativeness.

- DATASUS: This is the informatics department of Brazil's Unified Health System (SUS). It
 collects and disseminates a wide range of health-related data, including information on
 healthcare infrastructure, disease prevalence, and access to services.
- Federal Council of Medicine (CFM): The CFM is the regulatory body for physicians in Brazil.
 Their data on the number of doctors per inhabitant is based on professional registration records.

Visualizing the Factors of Inequality

The following diagram illustrates the interconnected factors that contribute to socioeconomic inequality in Brazilian capitals.



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